

(R)-TCB2 solubility in water and DMSO

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Compound of Interest

Compound Name: (R)-TCB2

Cat. No.: B15611518

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(R)-TCB-2 Technical Support Center

This technical support guide provides detailed information, frequently asked questions (FAQs), and troubleshooting advice for researchers, scientists, and drug development professionals working with (R)-TCB-2, a potent 5-HT_{2A} receptor agonist.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of (R)-TCB-2 in common laboratory solvents?

A1: (R)-TCB-2 exhibits good solubility in both dimethyl sulfoxide (DMSO) and water. It is significantly more soluble in DMSO.^{[1][2][3][4]} Specific solubility limits are detailed in the table below.

Q2: How should I prepare a stock solution of (R)-TCB-2?

A2: To prepare a stock solution, we recommend first dissolving the compound in DMSO to a high concentration (e.g., 100 mM) and then making further dilutions in aqueous solutions or culture media as required for your experiment. For detailed steps, please refer to the Experimental Protocols section.

Q3: What are the recommended storage conditions for (R)-TCB-2?

A3: Proper storage is crucial to maintain the stability and activity of (R)-TCB-2.

- **Solid Form:** The solid powder should be stored at +4°C for short-term use (days to weeks) or at -20°C for long-term storage (months to years).[5] Keep the vial tightly sealed and protected from light.[5]
- **Stock Solutions:** Once dissolved, we recommend preparing aliquots to avoid repeated freeze-thaw cycles. These aliquots should be stored in tightly sealed vials at -20°C and are generally stable for up to one month.

Q4: I am observing precipitation when diluting my DMSO stock solution into an aqueous buffer. What should I do?

A4: This is a common issue when a compound is much less soluble in an aqueous medium than in the initial organic solvent. Please see the Troubleshooting Guide below for solutions to this problem.

Data Presentation

Solubility Data

The maximum concentrations for dissolving (R)-TCB-2 in water and DMSO are summarized below.

Solvent	Max Concentration (mM)	Max Concentration (mg/mL)
Water	25[1][2][3]	8.83[3][4]
DMSO	100[1][2][3]	35.3[3][4]

Data is based on a molecular weight of 353.05 g/mol for the hydrobromide salt form.[3]

Stock Solution Preparation Volumes

The following table provides the required solvent volume to achieve a specific concentration from a given mass of (R)-TCB-2 (MW: 353.05 g/mol).

Mass	1 mM	5 mM	10 mM	50 mM
1 mg	2.83 mL	0.57 mL	0.28 mL	0.06 mL
5 mg	14.16 mL	2.83 mL	1.42 mL	0.28 mL
10 mg	28.32 mL	5.66 mL	2.83 mL	0.57 mL

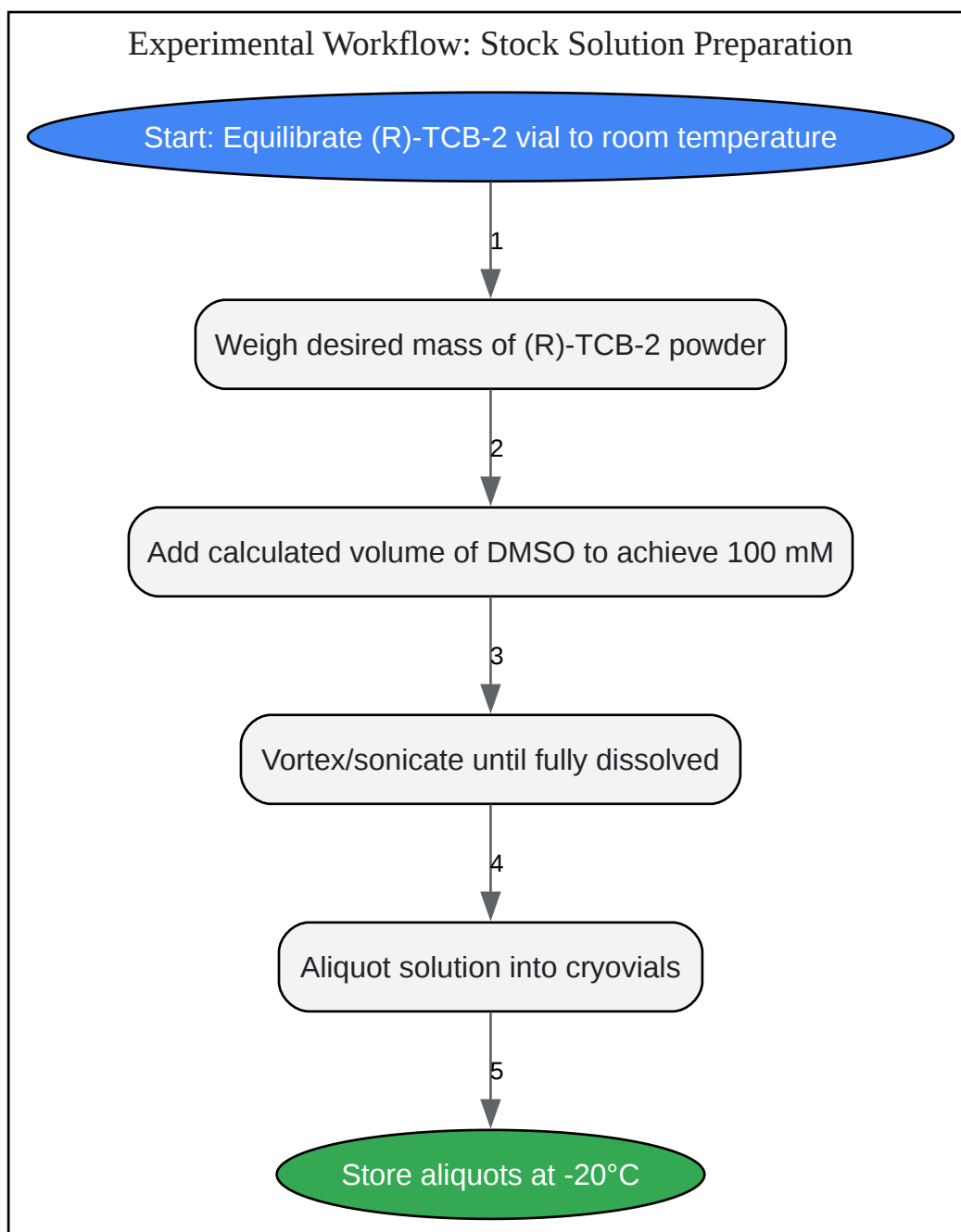
Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Compound won't dissolve	- Exceeded solubility limit.- Insufficient mixing.	- Ensure you are not exceeding 25 mM in water or 100 mM in DMSO. [1] [3] - Vortex or sonicate the solution briefly to aid dissolution.
Precipitation upon dilution in aqueous buffer	- The final concentration in the aqueous buffer is above the compound's aqueous solubility limit.- The percentage of DMSO in the final solution is too low to maintain solubility.	- Increase the final volume of the aqueous buffer to lower the final concentration of (R)-TCB-2.- Perform a serial dilution.- Ensure the final DMSO concentration in your experimental setup is sufficient to keep the compound in solution, while also verifying that this concentration is not toxic to your cells or model system.
Inconsistent experimental results	- Improper storage leading to compound degradation.- Inaccurate concentration due to pipetting errors or incomplete dissolution.	- Ensure solid compound and stock solutions are stored as recommended. [5] - Allow the product to equilibrate to room temperature for at least 60 minutes before opening the vial and preparing solutions.- Visually confirm that all solid has dissolved before making dilutions.

Experimental Protocols & Visualizations

Protocol: Preparing a 100 mM DMSO Stock Solution

This protocol outlines the steps to prepare a concentrated stock solution of (R)-TCB-2.



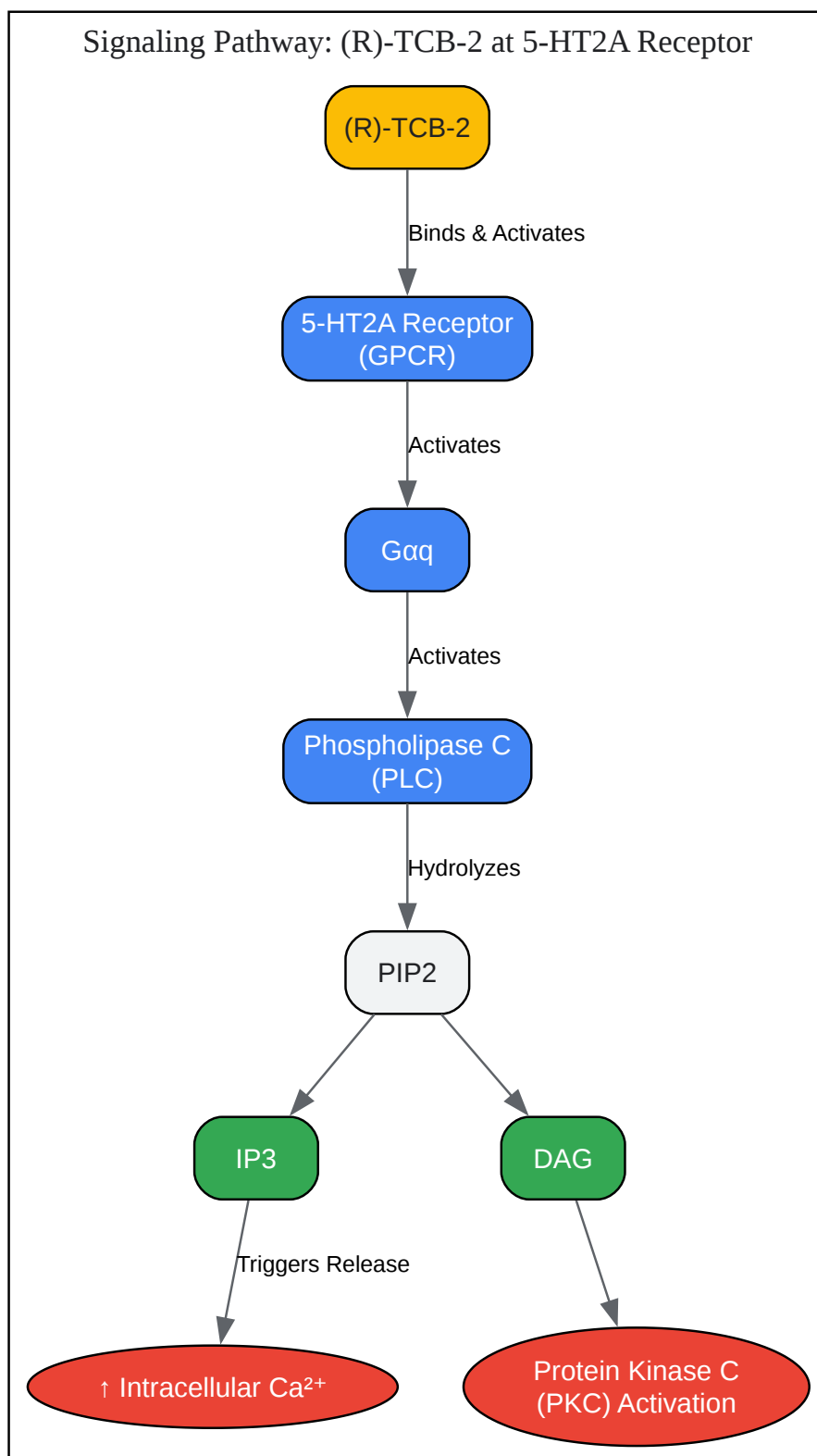
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Caption: Workflow for preparing a concentrated (R)-TCB-2 stock solution.

Signaling Pathway of (R)-TCB-2

(R)-TCB-2 is a potent and selective agonist for the serotonin 5-HT_{2A} receptor.^[6] Activation of this G-protein coupled receptor (GPCR) primarily initiates the G_q signaling cascade, leading to

the stimulation of Phospholipase C (PLC).[1] PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG).[3] IP3 binds to its receptors on the endoplasmic reticulum, triggering the release of intracellular calcium stores.



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Caption: Simplified Gq signaling cascade initiated by (R)-TCB-2.

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